

Unraveling "AS-85": A Multifaceted Designation in Scientific Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS-85

Cat. No.: B15586562

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A comprehensive search for a chemical entity designated "**AS-85**" reveals that this term does not refer to a single, universally recognized compound within the scientific and drug development communities. Instead, "**AS-85**" appears as a component of various unrelated substances and concepts spanning chemistry, microbiology, and materials science. For researchers and drug development professionals, understanding the context of "**AS-85**" is crucial for accurate identification and further investigation.

The ambiguity of the term "**AS-85**" necessitates a careful examination of its potential meanings. The most prominent interpretations, based on available scientific literature, are detailed below.

Astatine (At): The Element with Atomic Number 85

In the context of pure chemistry, "85" refers to the atomic number of Astatine (At), a radioactive halogen.^[1] It is the rarest naturally occurring element in the Earth's crust. All of its isotopes are short-lived; the most stable, astatine-210, has a half-life of only 8.1 hours.^[1] Due to its instability and rarity, a solid sample of astatine has never been viewed.^[1] While it has some metallic characteristics, its chemistry is largely analogous to that of iodine.^[1] Its use in medicine is primarily in the realm of radiopharmaceuticals for targeted alpha-particle therapy, where its isotopes, such as Astatine-211, are attached to targeting molecules to destroy cancer cells.

Antigen 85 (Ag85): A Key Drug Target in Mycobacterium tuberculosis

For professionals in drug development, particularly in the field of infectious diseases, "Ag85" refers to the Antigen 85 complex from *Mycobacterium tuberculosis*, the bacterium that causes tuberculosis. This complex consists of three proteins—Ag85A, Ag85B, and Ag85C—that are essential for the synthesis of the mycobacterial cell wall.^{[2][3]}

- **Function:** The Ag85 proteins are mycolyltransferases that catalyze the final step in the biosynthesis of mycolic acids, which are crucial components of the bacterial cell wall.^{[2][3]} This barrier protects the bacterium from the host's immune system and environmental stresses.
- **As a Drug Target:** Due to its vital role in bacterial survival and pathogenesis, the Ag85 complex is a significant target for the development of new anti-tuberculosis drugs.^{[2][4]} Modulators that inhibit the Ag85 complex can disrupt the bacterial cell wall, making the bacterium more vulnerable.^[2]
- **Inhibitors:** One such inhibitor identified is ebselen (EBS).^{[4][5]} Research has shown that ebselen covalently binds to a cysteine residue near the active site of Ag85C, restructuring the active site and disrupting the enzymatic activity essential for cell wall synthesis.^{[4][5]}
- **Signaling Pathways:** The Ag85 complex and its components are also involved in modulating the host immune response. For instance, Ag85a has been shown to activate the cGAS-STING signaling pathway in intestinal mucosal cells, which is involved in detecting cytosolic DNA and triggering an immune response.^[6]

OM-85: An Immunostimulant Bacterial Lysate

OM-85 is the designation for a standardized lysate of several common respiratory tract bacteria. It is used as an immunostimulant to prevent recurrent respiratory tract infections.^[7] Its mechanism of action involves modulating both the innate and adaptive immune systems, enhancing the host's defense against viral and bacterial pathogens.^[7]

Span 85: A Non-ionic Surfactant

In the field of materials science and formulation, Span 85 is the commercial name for Sorbitan Trioleate.^{[8][9][10]} It is a non-ionic surfactant and emulsifier used in a variety of applications, including cosmetics, food products, and pharmaceutical preparations.^[9]

Chemical Properties of Span 85 (Sorbitan Trioleate)

Property	Value
Molecular Formula	C60H108O8[9][10]
Molecular Weight	957.49 g/mol [9]
Appearance	Amber viscous liquid[9]
CAS Number	26266-58-0[9]
HLB Value	1.8
Solubility	Soluble in chloroform; dispersible in water.[11]

Other Contexts for "85"

The number "85" also appears in various other scientific and technical contexts, including:

- USP <85>: A chapter in the United States Pharmacopeia that details the Bacterial Endotoxins Test (BET), also known as the Limulus Amebocyte Lysate (LAL) test, used to detect endotoxins in pharmaceutical products and medical devices.[12][13][14][15][16]
- Steel Grades: Such as "85 Spring structural steel" or "ASTM A148 Grade 105-85," which are designations for specific steel alloys with defined compositions and mechanical properties. [17][18]
- Polymer Blends: For example, "NOVABLEND PC/ASA T85" is a type of thermoplastic blend. [19]
- Yeast Genetics: "Pho85" is a cyclin-dependent kinase in yeast that is involved in several signal transduction pathways related to environmental conditions.[20]

Conclusion

The designation "**AS-85**" is ambiguous and does not correspond to a single, well-defined chemical entity for drug development. The most plausible interpretation for the target audience of this guide is related to the Antigen 85 (Ag85) complex in *Mycobacterium tuberculosis*, a critical area of research for new antibiotics. However, without a more specific chemical name,

CAS number, or SMILES string, a detailed technical guide on a single "core" compound cannot be definitively constructed.

For researchers and scientists, it is imperative to use precise identifiers to avoid confusion and to ensure the accurate retrieval and application of scientific information. If "**AS-85**" is an internal project code or a shorthand for a specific molecule, that more detailed information is required to provide the in-depth technical guide requested.

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References

- 1. Astatine - Wikipedia [en.wikipedia.org]
- 2. What are Mycobacterial antigen complex 85 modulators and how do they work? [synapse.patsnap.com]
- 3. Pathophysiology of Antigen 85 in Patients with Active Tuberculosis: Antigen 85 Circulates as Complexes with Fibronectin and Immunoglobulin G - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanism of inhibition of Mycobacterium tuberculosis antigen 85 by ebselen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Sorbitan Trioleate(span 85) - CD Formulation [formulationbio.com]
- 10. Span 85 (=Sorbitan Trioleate) | C60H108O8 | CID 133121276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. PEG-20 SORBITAN TRIOLEATE (POLYSORBATE 85) - Ataman Kimya [atamanchemicals.com]
- 12. microbe-investigations.com [microbe-investigations.com]
- 13. <85> BACTERIAL ENDOTOXINS TEST [drugfuture.com]

- 14. measurlabs.com [measurlabs.com]
- 15. usp.org [usp.org]
- 16. triphasepharmasolutions.com [triphasepharmasolutions.com]
- 17. 85 / 85 Spring structural steel [splav-kharkov.com]
- 18. ASTM A148 Grade 105-85 or 725-585 (D50850) Cast Steel :: MakeltFrom.com [makeitfrom.com]
- 19. ASA T85 (PROPRIETARY): Properties, Composition, and Best Uses | Total Materia [totalmateria.com]
- 20. Pho85 and signaling environmental conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling "AS-85": A Multifaceted Designation in Scientific Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586562#as-85-chemical-structure-and-properties]

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